

"solubility of Cetyl alcohol in organic solvents"

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Compound of Interest

Compound Name: Cetyl Alcohol

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An In-depth Technical Guide to the Solubility of **Cetyl Alcohol** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **cetyl alcohol** in various organic solvents. **Cetyl alcohol**, also known as 1-hexadecanol, is a long-chain fatty alcohol with the chemical formula $C_{16}H_{34}O$.^{[1][2]} It presents as a white, waxy solid at room temperature and is widely used in cosmetics, personal care products, and pharmaceuticals as an emollient, emulsifier, and thickener.^{[1][2]} Its solubility characteristics are crucial for formulation development, manufacturing processes, and final product performance.

Physicochemical Properties of Cetyl Alcohol

Cetyl alcohol is a saturated, straight-chain primary alcohol.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₁₆ H ₃₄ O[1][2]
Molar Mass	242.44 g/mol [1][3]
Appearance	White, waxy solid or flakes[1][2]
Melting Point	49-51 °C[1]
Boiling Point	344 °C[1][2]
Water Solubility	Insoluble[1][2]

Solubility of Cetyl Alcohol in Organic Solvents

Cetyl alcohol's long hydrocarbon chain makes it readily soluble in nonpolar and moderately polar organic solvents, while its hydroxyl group provides some affinity for polar solvents. It is generally described as very soluble in ether, benzene, and chloroform; soluble in acetone; and slightly soluble in alcohol.[2]

The following table summarizes the quantitative solubility data of **cetyl alcohol** in various organic solvents at 25 °C.

Solvent	Solubility (g/L) at 25 °C[4]
Acetone	543.73
Acetonitrile	160.73
n-Butanol	509.44
sec-Butanol	476.62
n-Butyl acetate	1402.92
Chloroform	1376.65
Cyclohexane	1252.34
Dichloromethane	Not specified
1,4-Dioxane	855.19
DMF (Dimethylformamide)	458.32
DMSO (Dimethyl sulfoxide)	829.61
Ethanol	235.66
Ethyl acetate	825.88
Ethylene glycol	9.18
n-Hexane	441.91
Isobutanol	390.95
Isopropanol	420.98
Methanol	123.75
Methyl acetate	368.79
2-Butanone (MEK)	686.14
NMP (N-Methyl-2-pyrrolidone)	770.53
n-Octanol	292.4
n-Pentanol	323.79

n-Propanol	367.67
n-Propyl acetate	958.9
THF (Tetrahydrofuran)	2566.45
Toluene	272.86

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **cetyl alcohol** in an organic solvent using the isothermal shake-flask method.

3.1. Materials

- **Cetyl alcohol** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance
- Thermostatically controlled shaker bath
- Centrifuge
- Volumetric flasks
- Pipettes
- Syringe filters (e.g., 0.45 µm PTFE)
- Gas chromatograph with a flame ionization detector (GC-FID) or a validated HPLC method

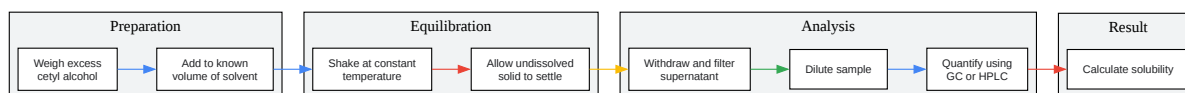
3.2. Procedure

- **Preparation of Supersaturated Solution:** Add an excess amount of **cetyl alcohol** to a known volume of the selected organic solvent in a sealed container.

- **Equilibration:** Place the container in a thermostatically controlled shaker bath set to a constant temperature (e.g., 25 °C). Shake the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the solution to stand undisturbed in the shaker bath for a sufficient time to allow the undissolved solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw an aliquot of the supernatant using a pre-warmed pipette to prevent precipitation. Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask.
- **Dilution:** Dilute the filtered sample to a known volume with the same solvent.
- **Quantification:** Analyze the concentration of **cetyl alcohol** in the diluted sample using a calibrated analytical method such as GC-FID.
- **Calculation:** Calculate the solubility of **cetyl alcohol** in the solvent based on the measured concentration and the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **cetyl alcohol** solubility.



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Caption: Experimental workflow for determining the solubility of **cetyl alcohol**.

Conclusion

This technical guide has provided a detailed overview of the solubility of **cetyl alcohol** in a range of organic solvents. The quantitative data presented in the tables, along with the generalized experimental protocol, serves as a valuable resource for researchers, scientists, and drug development professionals. Understanding the solubility of **cetyl alcohol** is fundamental for its effective utilization in various formulations and applications.

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References

- 1. grokipedia.com [grokipedia.com]
- 2. Cetyl alcohol - Wikipedia [en.wikipedia.org]
- 3. Cetyl Alcohol | C16H34O | CID 2682 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scent.vn [scent.vn]
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